

# Technical Guide: Physical Properties and Synthetic Applications of 2-Iodo-6-methylpyridine

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## Compound of Interest

Compound Name: **2-Iodo-6-methylpyridine**

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This technical guide provides a concise overview of the key physical properties of **2-Iodo-6-methylpyridine**, a versatile building block in organic synthesis. Due to the limited availability of experimentally determined data, this document presents predicted values for its boiling point and density. Furthermore, it outlines generalized, yet detailed, experimental protocols for the determination of these fundamental physical characteristics. The guide also illustrates a common synthetic application of this compound, the Suzuki-Miyaura cross-coupling reaction, through a detailed workflow diagram.

## Physical Properties of 2-Iodo-6-methylpyridine

The physical properties of **2-Iodo-6-methylpyridine** are crucial for its handling, reaction setup, and purification. While experimentally determined values are not readily available in the surveyed literature, computational predictions provide valuable estimates for these properties.

Physical Property	Predicted Value
Boiling Point	222.1 ± 20.0 °C at 760 mmHg[1][2]
Density	1.8 ± 0.1 g/cm³[2]

Note: The presented data are predicted values obtained from computational modeling.

# Experimental Protocols

The following sections describe standard laboratory procedures for the experimental determination of the boiling point and density of a liquid organic compound such as **2-Iodo-6-methylpyridine**.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of a small sample is the micro-boiling point or Siwoloboff method.

### Materials:

- Capillary tube (sealed at one end)
- Small test tube or sample tube
- Thermometer with appropriate range
- Heating apparatus (e.g., oil bath, melting point apparatus with a heating block)
- Sample of **2-Iodo-6-methylpyridine**
- Rubber band or wire for attaching the sample tube to the thermometer

### Procedure:

- Sample Preparation: A small amount of **2-Iodo-6-methylpyridine** (a few drops) is placed into the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed (open end down) into the sample in the test tube.
- Apparatus Assembly: The test tube is securely attached to a thermometer using a rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.

- Heating: The assembly is immersed in a heating bath (e.g., mineral oil). The heating should be gradual and controlled.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This is due to the expansion of the air trapped inside.
- Boiling Point Identification: Heating is continued until a continuous and rapid stream of bubbles is observed, indicating that the vapor pressure of the sample is overcoming the atmospheric pressure. At this point, the heat source is removed, and the apparatus is allowed to cool slowly.
- Recording the Boiling Point: The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools. This is the point where the vapor pressure of the sample equals the atmospheric pressure.

## Determination of Density

The density of a substance is its mass per unit volume. For a liquid like **2-Iodo-6-methylpyridine**, this can be accurately determined using a pycnometer or, more simply, with a graduated cylinder and a balance for a less precise measurement.

### Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Water bath
- Sample of **2-Iodo-6-methylpyridine**
- Distilled water

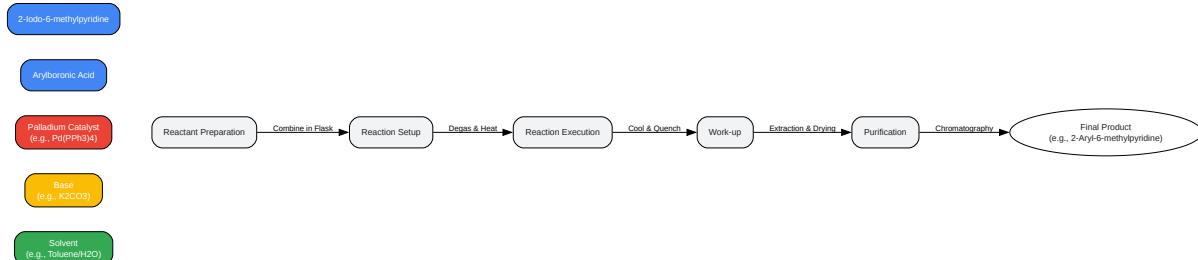
### Procedure:

- Mass of the Empty Pycnometer: The clean and dry pycnometer is weighed accurately on an analytical balance.
- Mass of the Pycnometer with Water: The pycnometer is filled with distilled water and placed in a water bath at a constant, known temperature (e.g., 20 °C) until it reaches thermal equilibrium. The water level is adjusted to the mark on the pycnometer, any excess is wiped off, and the pycnometer is weighed again.
- Mass of the Pycnometer with Sample: The pycnometer is emptied, dried thoroughly, and then filled with **2-Iodo-6-methylpyridine**. It is brought to the same constant temperature in the water bath, the liquid level is adjusted to the mark, and it is weighed for a third time.
- Calculation of Density: The density of the sample is calculated using the following formula:

Density of Sample =  $\frac{[(\text{Mass of Pycnometer with Sample}) - (\text{Mass of Empty Pycnometer})]}{[(\text{Mass of Pycnometer with Water}) - (\text{Mass of Empty Pycnometer})]} * \text{Density of Water at the experimental temperature}$

## Synthetic Workflow: Suzuki-Miyaura Cross-Coupling

**2-Iodo-6-methylpyridine** is a valuable precursor in various cross-coupling reactions, most notably the Suzuki-Miyaura reaction, which forms a carbon-carbon bond between an organohalide and an organoboron compound. This reaction is fundamental in the synthesis of biaryls and other conjugated systems prevalent in pharmaceuticals and material science.



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Caption: Workflow for a typical Suzuki-Miyaura cross-coupling reaction using **2-Iodo-6-methylpyridine**.

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## References

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